

D-Pantothenic acid hemicalcium salt stability and degradation in solution

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Compound of Interest

Compound Name: *D-Pantothenic acid hemicalcium salt*

Cat. No.: *B15615516*

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Technical Support Center: D-Pantothenic Acid Hemicalcium Salt

Welcome to the Technical Support Center for **D-Pantothenic Acid Hemicalcium Salt**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and degradation of this compound in solution. Below you will find troubleshooting guides and frequently asked questions (FAQs) to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that affect the stability of **D-pantothenic acid hemicalcium salt** in solution?

A1: The stability of **D-pantothenic acid hemicalcium salt** in solution is primarily influenced by pH, temperature, and light. It is most stable in neutral or slightly acidic conditions (pH 4-6).^[1] The degradation rate increases significantly in both acidic (below pH 4) and alkaline (above pH 7) environments.^{[2][3]} Elevated temperatures accelerate the degradation process, which follows first-order kinetics. Exposure to light can also contribute to degradation, although this is less commonly reported than pH and temperature effects.

Q2: What are the main degradation products of **D-pantothenic acid hemicalcium salt** in solution?

A2: The primary degradation pathway for D-pantothenic acid in aqueous solutions is the hydrolysis of the amide bond. This cleavage results in the formation of two main degradation products: pantoic acid and β -alanine.

Q3: How can I monitor the degradation of **D-pantothenic acid hemicalcium salt** in my experiments?

A3: A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the most common and reliable way to monitor the degradation of **D-pantothenic acid hemicalcium salt**. This method can separate the intact compound from its degradation products, allowing for accurate quantification of the remaining active substance over time. Key parameters for an HPLC method typically include a C18 column and UV detection at a low wavelength, such as 204 nm or 210 nm.^{[4][5]}

Q4: What are the recommended storage conditions for a stock solution of **D-pantothenic acid hemicalcium salt**?

A4: To ensure the stability of your stock solution, it is recommended to prepare it in a neutral or slightly acidic buffer (pH 4-6) and store it at low temperatures. For short-term storage, 2-8°C is advisable. For long-term storage, freezing the solution at -20°C or below is recommended to minimize degradation. It is also good practice to protect the solution from light.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Rapid loss of potency of my D-pantothenic acid solution.	The pH of your solution may be too acidic or too alkaline.	Measure the pH of your solution and adjust it to a range of 4-6 using a suitable buffer. For example, a phosphate buffer can be used.
The storage temperature of your solution may be too high.	Store your stock solutions at 2-8°C for short-term use and frozen at -20°C or below for long-term storage. Avoid repeated freeze-thaw cycles.	
The solution may be exposed to light for extended periods.	Store your solutions in amber vials or wrap the containers in aluminum foil to protect them from light.	
Inconsistent results in cell-based assays.	Degradation of D-pantothenic acid in the culture medium during the experiment.	Prepare fresh solutions of D-pantothenic acid hemicalcium salt for each experiment. If the experiment is long, consider replenishing the medium with a freshly prepared solution at appropriate intervals.
Appearance of unknown peaks in my HPLC chromatogram.	These are likely degradation products of D-pantothenic acid.	The primary degradation products are pantoic acid and β -alanine. You can confirm their identity by running standards of these compounds if available. A stability-indicating HPLC method should be able to resolve these peaks from the parent compound.

Quantitative Data on Degradation

The degradation of D-pantothenic acid in solution typically follows first-order kinetics. The rate of degradation is highly dependent on pH and temperature.

Table 1: Effect of pH on the Degradation of Pantothenic Acid in Aqueous Solution

pH	Temperature (°C)	Degradation Rate	Reference
Acidic (< 4)	Not specified	Up to 40% degradation in 1 hour	[2][3]
4 - 6	Not specified	Increased stability	[1]
Alkaline (> 7)	Not specified	Up to 40% degradation in 1 hour	[2][3]

Table 2: Thermal Degradation Kinetics of Pantothenic Acid

Temperature (°C)	Degradation Rate Constant (k)	Half-life ($t_{1/2}$)	Activation Energy (E_a)	Reference
90	0.0029 min ⁻¹	239.02 min	58.86 kJ/mol	[6]
100	0.0049 min ⁻¹	141.46 min	58.86 kJ/mol	[6]
110	0.0081 min ⁻¹	85.57 min	58.86 kJ/mol	[6]
120	0.0132 min ⁻¹	52.51 min	58.86 kJ/mol	[6]
118-143	Not specified	4-32 hours (buffered systems)	20,000-38,000 Cal/mole	[3]

Note: The data in Table 2 is derived from a study on pantothenic acid in Averrhoa bilimbi fruits extract and buffered systems. While indicative, degradation rates may vary in different solution matrices.

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for D-Pantothenic Acid

This protocol provides a general framework for an HPLC method to assess the stability of **D-pantothenic acid hemicalcium salt**.

1. Materials:

- **D-Pantothenic acid hemicalcium salt** reference standard
- HPLC grade water
- HPLC grade acetonitrile
- Potassium dihydrogen phosphate
- Phosphoric acid
- C18 reverse-phase HPLC column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

2. Preparation of Mobile Phase:

- Prepare a potassium dihydrogen phosphate buffer (e.g., 0.025 M) in HPLC grade water.
- Adjust the pH of the buffer to 2.5 with phosphoric acid.
- The mobile phase can be a mixture of the phosphate buffer and acetonitrile. A common starting point is a ratio of 95:5 (v/v) buffer to acetonitrile.^[5]
- Filter and degas the mobile phase before use.

3. Preparation of Standard and Sample Solutions:

- **Standard Solution:** Accurately weigh and dissolve the **D-pantothenic acid hemicalcium salt** reference standard in the mobile phase or water to obtain a known concentration (e.g., 50 µg/mL).

- **Sample Solution:** Prepare your experimental samples by dissolving the **D-pantothenic acid hemicalcium salt** in the desired solution (e.g., buffer at a specific pH, cell culture media). The expected concentration should fall within the linear range of the assay.

4. HPLC Conditions:

- **Column:** C18 reverse-phase column
- **Mobile Phase:** Isocratic elution with the prepared phosphate buffer and acetonitrile mixture.
- **Flow Rate:** 1.0 mL/min
- **Detection Wavelength:** 204 nm[5]
- **Injection Volume:** 20 µL
- **Column Temperature:** 38°C[5]

5. Analysis:

- Inject the standard solution to determine the retention time and peak area of the intact D-pantothenic acid.
- Inject the sample solutions at various time points during your stability study.
- Quantify the amount of remaining D-pantothenic acid by comparing the peak area in the sample chromatogram to the peak area of the standard. The appearance of new peaks at different retention times may indicate the formation of degradation products.

Protocol 2: Forced Degradation Study

Forced degradation studies are essential to understand the degradation pathways and to develop stability-indicating analytical methods.

1. Acid Hydrolysis:

- Prepare a solution of **D-pantothenic acid hemicalcium salt** in a dilute acid (e.g., 0.1 N HCl).

- Incubate the solution at an elevated temperature (e.g., 60°C) for a specified period (e.g., 2, 4, 6, 8 hours).
- At each time point, withdraw a sample, neutralize it, and analyze it by HPLC.

2. Alkaline Hydrolysis:

- Prepare a solution of **D-pantothenic acid hemicalcium salt** in a dilute base (e.g., 0.1 N NaOH).
- Incubate the solution at room temperature or a slightly elevated temperature for a specified period.
- At each time point, withdraw a sample, neutralize it, and analyze it by HPLC.

3. Oxidative Degradation:

- Prepare a solution of **D-pantothenic acid hemicalcium salt** in a solution of hydrogen peroxide (e.g., 3% H₂O₂).
- Keep the solution at room temperature for a specified period.
- At each time point, withdraw a sample and analyze it by HPLC.

4. Thermal Degradation:

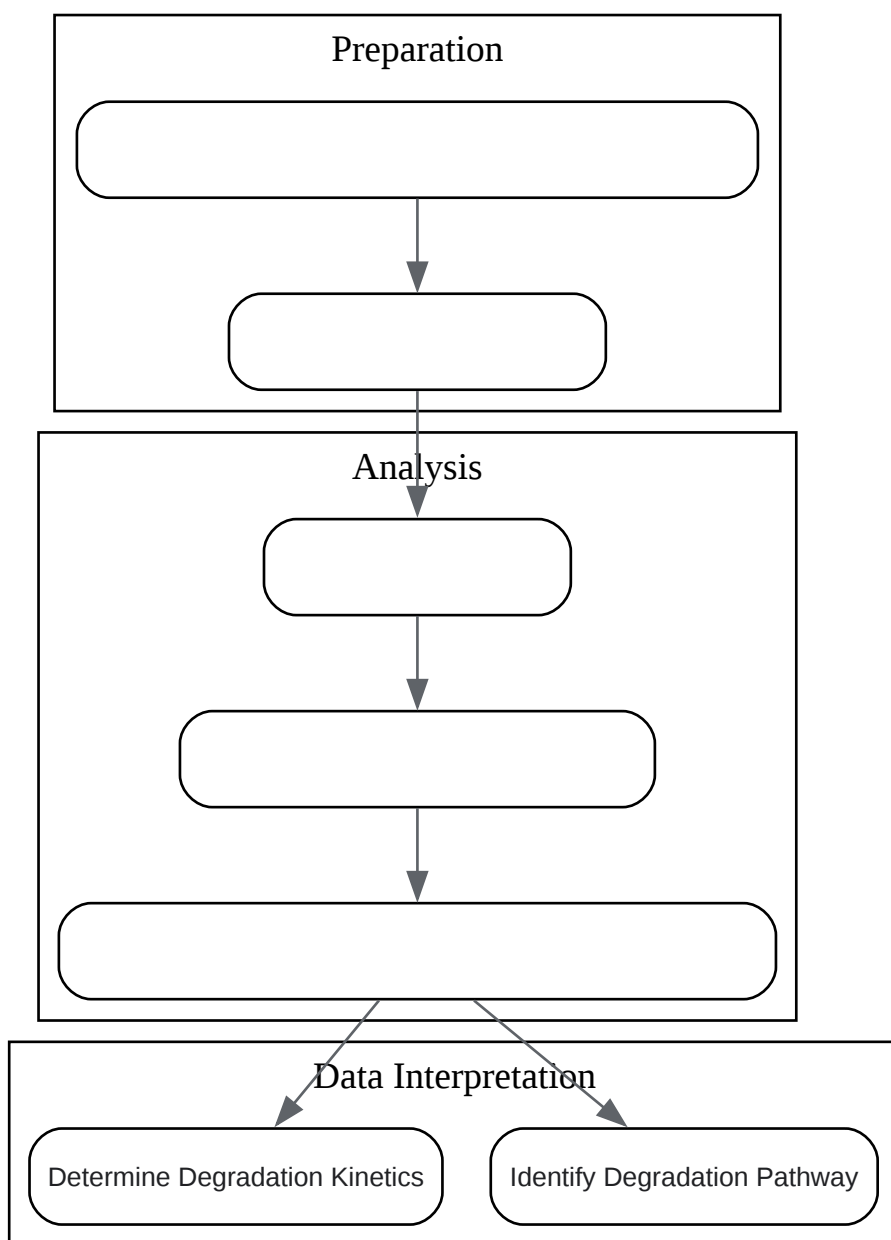
- Prepare a solution of **D-pantothenic acid hemicalcium salt** in a suitable solvent (e.g., water or a specific buffer).
- Expose the solution to a high temperature (e.g., 80°C) for a specified period.
- At each time point, withdraw a sample, cool it to room temperature, and analyze it by HPLC.

5. Photostability Testing:

- Prepare a solution of **D-pantothenic acid hemicalcium salt** in a suitable solvent.

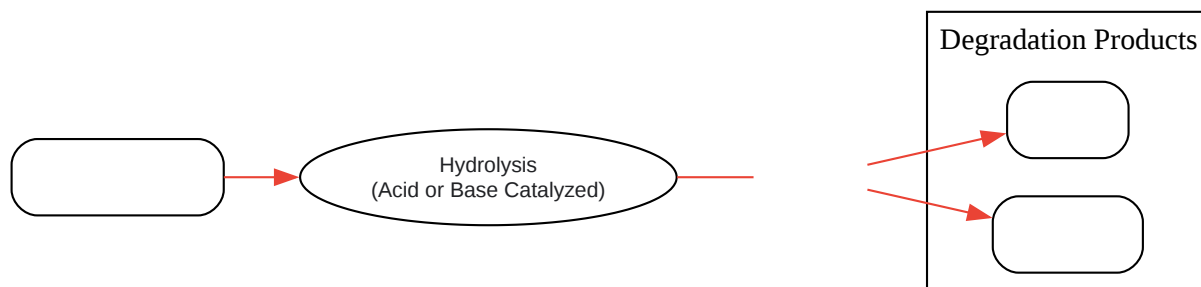
- Expose the solution to a light source that provides both UV and visible light (e.g., a photostability chamber with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
- Simultaneously, keep a control sample protected from light at the same temperature.
- At specified time points, withdraw samples from both the exposed and control solutions and analyze them by HPLC.

Visualizations



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Caption: Workflow for a typical stability study of **D-pantothenic acid hemicalcium salt**.



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Caption: Primary degradation pathway of D-pantothenic acid via hydrolysis.

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